

Application Note: Analysis of Demeton-S-d10 in Food Matrices

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Compound of Interest

Compound Name: Demeton-S-d10

Cat. No.: B15553653

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Introduction

Demeton-S is a systemic organophosphate insecticide and acaricide. Due to its potential toxicity, regulatory bodies worldwide have established maximum residue limits (MRLs) for Demeton-S and its metabolites in various food commodities. Accurate and sensitive analytical methods are crucial for monitoring these residues to ensure food safety. This application note describes a robust and reliable method for the determination of Demeton-S in diverse food matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The use of a deuterated internal standard, **Demeton-S-d10**, is incorporated to ensure high accuracy and precision by correcting for matrix effects and variations in sample preparation and instrument response.

Principle

This method involves the extraction of Demeton-S and the internal standard **Demeton-S-d10** from a homogenized food sample using an acetone-based extraction. The extract is then subjected to a clean-up procedure to remove interfering matrix components. Quantification is achieved by LC-MS/MS operating in Multiple Reaction Monitoring (MRM) mode.

Experimental Protocols

1. Sample Preparation (QuEChERS-based Method)

A modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is employed for the extraction and clean-up of the analytes from the food matrix.[\[1\]](#)

Materials:

- Homogenized food sample (e.g., fruits, vegetables, grains)
- **Demeton-S-d10** internal standard solution
- Acetone
- Acetonitrile
- n-Hexane
- Anhydrous Magnesium Sulfate ($MgSO_4$)
- Sodium Chloride (NaCl)
- Primary Secondary Amine (PSA) sorbent
- Graphitized Carbon Black (GCB)
- C18 sorbent
- Centrifuge tubes (50 mL and 2 mL)
- Centrifuge
- Vortex mixer
- Syringe filters (0.22 μm)

Procedure:

- Weigh 10 g of the homogenized food sample into a 50 mL centrifuge tube.
- Spike the sample with an appropriate amount of **Demeton-S-d10** internal standard solution.

- Add 10 mL of acetone and vortex vigorously for 1 minute.[\[2\]](#)
- Add 4 g of anhydrous MgSO₄ and 1 g of NaCl.
- Immediately cap the tube and vortex for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.
- Transfer the upper acetone layer to a new 15 mL tube containing 150 mg of PSA, 50 mg of GCB, and 150 mg of C18 for dispersive solid-phase extraction (d-SPE) clean-up. The choice of d-SPE sorbents may be optimized depending on the specific food matrix.
- Vortex for 30 seconds and then centrifuge at 4000 rpm for 5 minutes.
- Take an aliquot of the supernatant, filter it through a 0.22 µm syringe filter, and transfer it to an autosampler vial for LC-MS/MS analysis.

2. LC-MS/MS Analysis

Instrumentation:

- Liquid Chromatograph coupled with a Tandem Mass Spectrometer (LC-MS/MS)

LC Conditions:

- Column: C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient: A suitable gradient to ensure separation of the analyte from matrix interferences.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 µL
- Column Temperature: 40 °C

MS/MS Conditions:

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Monitoring Mode: Multiple Reaction Monitoring (MRM)
- Source Temperature: 150 °C
- Desolvation Temperature: 400 °C
- Gas Flows: Optimized for the specific instrument.

Data Presentation

Table 1: MRM Transitions for Demeton-S and **Demeton-S-d10**

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Demeton-S	259.1	89.0	20
Demeton-S	259.1	61.0	35
Demeton-S-d10	269.1	99.0	20

Note: The MRM transitions for Demeton-S are based on existing literature.[3] The transitions for **Demeton-S-d10** are predicted based on the fragmentation pattern of Demeton-S, assuming a deuterium labeling on the ethyl groups.

Table 2: Method Performance Data (Illustrative)

Food Matrix	Fortification Level (µg/kg)	Recovery (%)	RSD (%)	LOQ (µg/kg)
Apple	10	95.2	4.8	1
Spinach	10	88.9	6.2	1
Rice	10	91.5	5.5	1
Orange	50	93.7	4.1	5

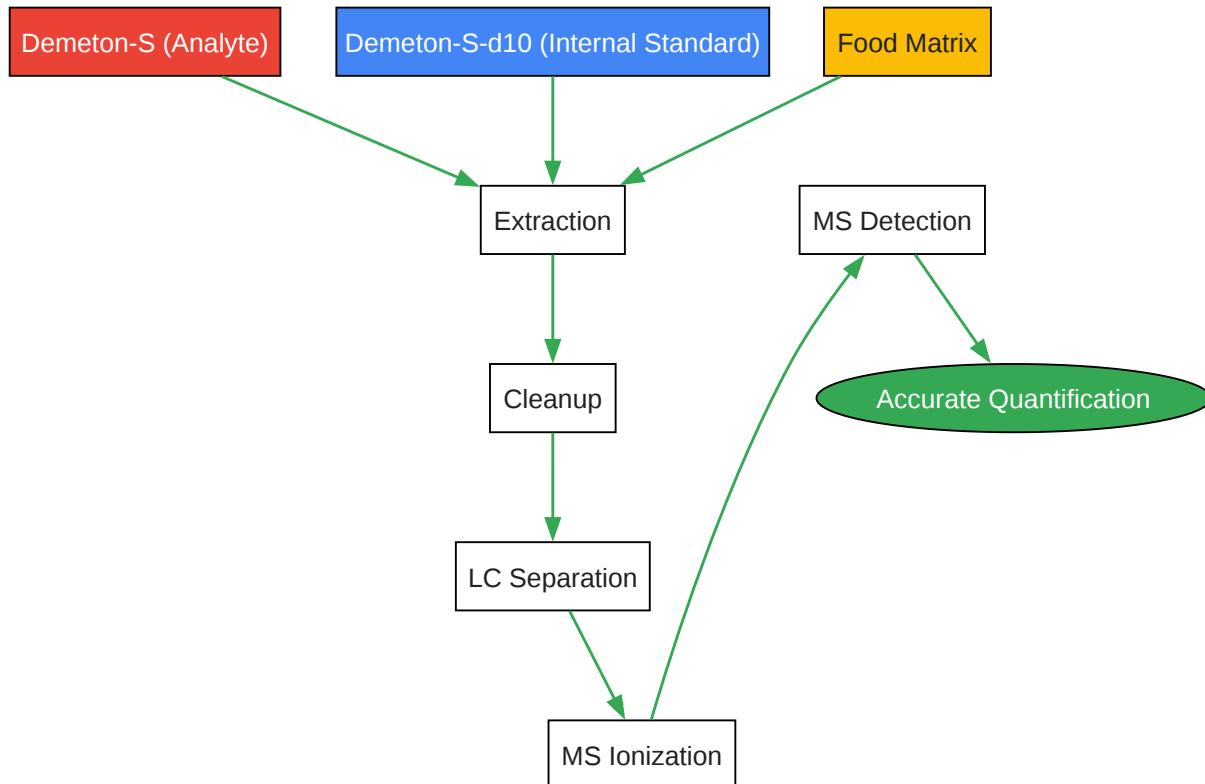
Note: This data is illustrative and should be validated for each specific matrix and laboratory. The LOQ is estimated based on typical instrument performance for similar analyses. A study on related compounds in agricultural products reported recoveries between 73.8% and 102.5% at a fortification level of 0.05 µg/g (50 µg/kg).[4][5]

Visualizations



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Caption: Experimental workflow for the analysis of **Demeton-S-d10** in food matrices.



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Caption: Role of the internal standard in achieving accurate quantification.

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